

Essential Safety and Operational Guide for Handling Tetrahydrouridine Dihydrate

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Compound of Interest

Compound Name: Tetrahydrouridine dihydrate

Cat. No.: B12424484

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This document provides immediate safety, handling, and disposal protocols for **Tetrahydrouridine dihydrate**, tailored for researchers, scientists, and drug development professionals.

Hazard Identification and Safety Precautions

Tetrahydrouridine dihydrate is a potent inhibitor of cytidine deaminase (CDA).[1][2] While some safety data sheets (SDS) classify the substance as not hazardous according to the Globally Harmonized System (GHS), others indicate potential hazards.[3] One supplier classifies it as harmful if swallowed, causing skin and serious eye irritation, and potentially causing respiratory irritation.[4] Given the conflicting information, it is prudent to handle **Tetrahydrouridine dihydrate** with care, adhering to standard laboratory safety practices.

NFPA Ratings (scale 0-4):[3]

- Health: 0
- Fire: 0
- Reactivity: 0

HMIS-ratings (scale 0-4):[3]

- Health: 0

- Fire: 0
- Reactivity: 0

Personal Protective Equipment (PPE)

When handling **Tetrahydrouridine dihydrate**, the following personal protective equipment is recommended to ensure personal safety.

| Protection Type | Equipment | Rationale and Remarks |
|------------------------|--|--|
| Eye/Face Protection | Safety glasses with side-shields or goggles.[4][5][6] | To prevent eye contact with the powder or solutions. |
| Skin Protection | Impermeable and resistant gloves (e.g., nitrile).[3][6] Protective clothing, such as a lab coat, is also necessary.[4][5][6] | To avoid skin contact. Gloves must be inspected before use and disposed of properly after handling the chemical.[6] Wash hands thoroughly after handling.[4][7] |
| Respiratory Protection | Not generally required under normal handling conditions.[3][6] If dust is generated or if exposure limits are exceeded, a NIOSH/MSHA-approved respirator should be worn.[5][7] | Ensure adequate ventilation, such as working in a chemical fume hood, especially when handling the powder.[4][5] |

Physical and Chemical Properties

| Property | Value |
|---------------------|--|
| Molecular Formula | C ₉ H ₁₆ N ₂ O ₆ (anhydrous)[3][8] |
| Molecular Weight | 248.23 g/mol (anhydrous)[3][8] |
| Physical State | Solid[3] |
| Storage Temperature | Powder: -20°C[2][5][9] |
| Solubility | Soluble in water (100 mg/mL) and DMSO (100 mg/mL).[9] |

Standard Operating Procedures

4.1. Handling and Storage

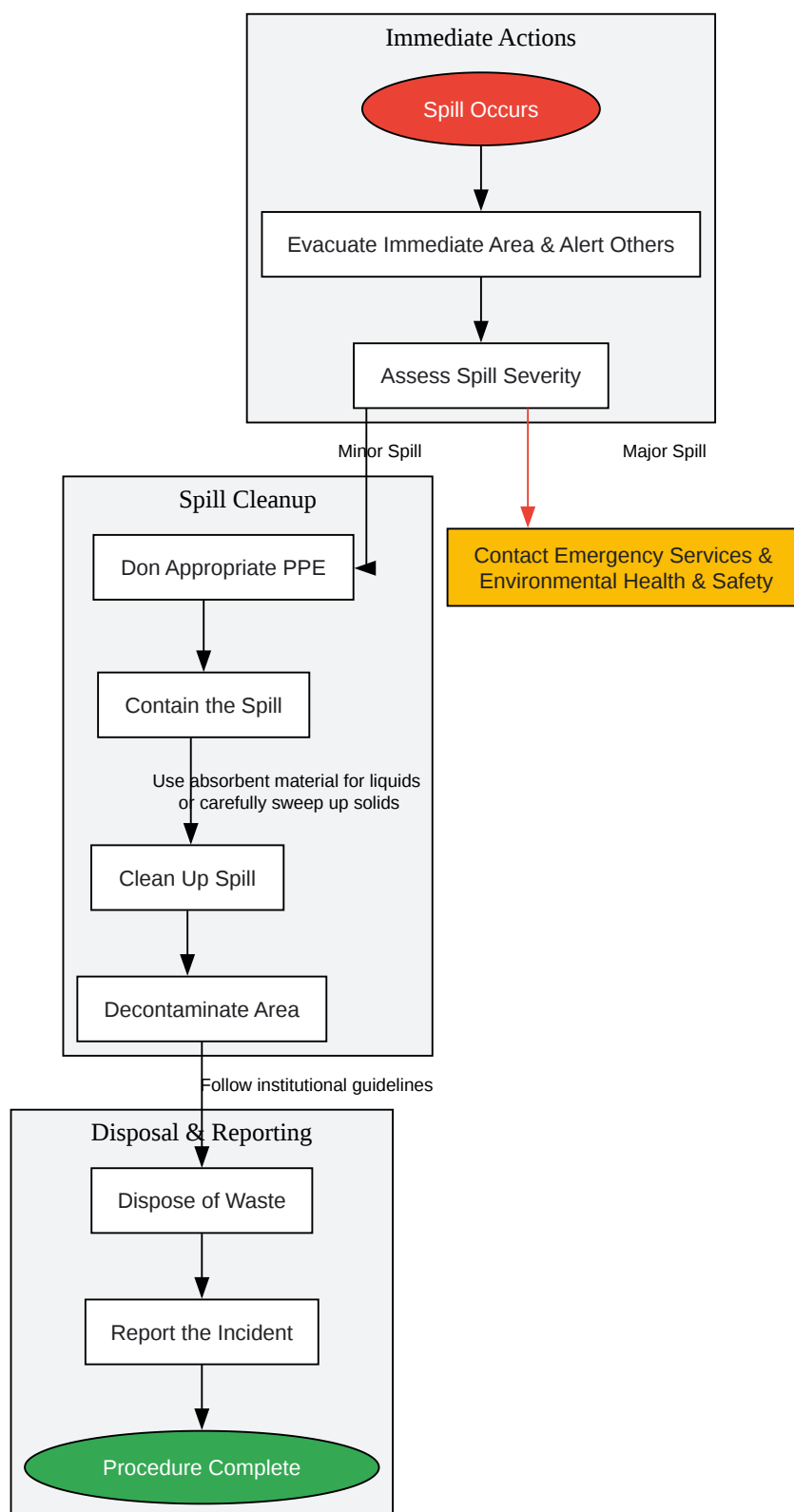
- Handling: Avoid creating dust when working with the solid form.[5] Do not eat, drink, or smoke in areas where the chemical is handled.[4][6] Ensure adequate ventilation.[4][5]
- Storage: Store the container tightly closed in a dry, well-ventilated place.[4][7] For long-term storage, keep the powder at -20°C.[2][5][9] Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month.[10]

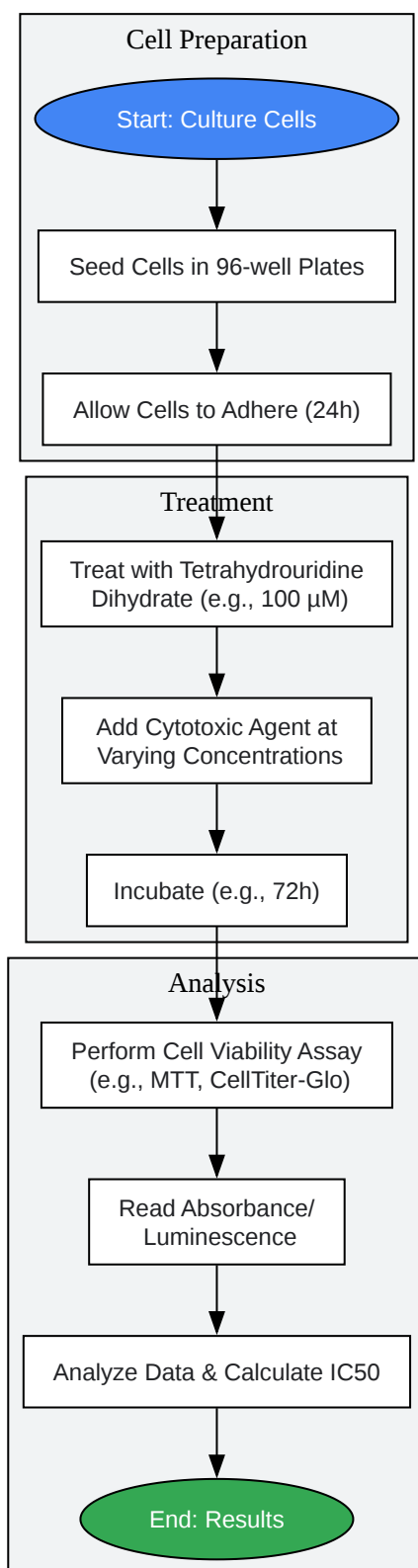
4.2. First Aid Measures

| Exposure Route | Procedure |
|----------------|---|
| Inhalation | Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a physician if symptoms persist.[3][4][5] |
| Skin Contact | Wash the affected area with soap and water.[5] Remove contaminated clothing and wash it before reuse.[4] |
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[3][4] Remove contact lenses if present and easy to do so.[4] |
| Ingestion | Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a doctor if symptoms persist.[3][4][5] |

4.3. Accidental Release (Spill) Protocol

In the event of a spill, follow these steps to ensure safety and proper cleanup.





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